

1-hexanol blend emissions regulatory compliance

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 1-Hexanol

CAS No.: 111-27-3

Cat. No.: S1490533

Get Quote

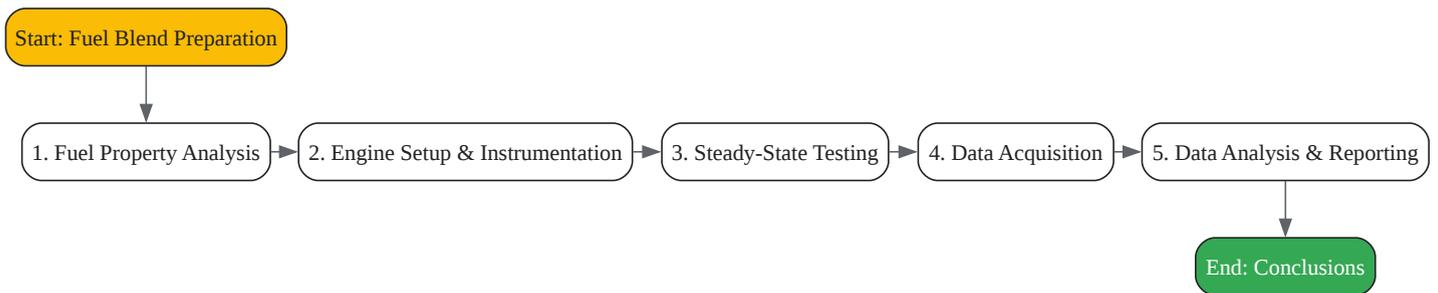
Emissions Impact of 1-Hexanol Fuel Blends

Blend Type & Ratio	NOx	HC	CO	Smoke / Soot	Key Experimental Conditions	Source
H30WPO70 (30% 1-Hexanol, 70% Waste Plastic Oil)	↓ Decrease (by 11-13%)	↑ 45 PPM (at low load)	↑ 0.40% vol. (at low load)	Not Specified	CRDI Engine, 2000 rpm, 20-80% load, with EGR [1]	
Hex50 (50% n-Hexanol, 50% Diesel)	↓ Decrease (by 26%)	Not Specified	Not Specified	↓ Decrease (by 54%)	Single-Cylinder DICl Engine, 1500 rpm, 100% load [2]	
40% 1-Hexanol, 60% Diesel	↓ "Drastic reduction"	↑ Slight increase	↑ Slight increase	Not Specified	CRDI Mini-Truck Engine, 10-20% EGR [3]	
B90-D5-H5 (5% 1-Hexanol with Biodiesel/Diesel)	Not Specified	Not Specified	Not Specified	Not Specified	Compression Ignition Engine,	

Blend Type & Ratio	NOx	HC	CO	Smoke / Soot	Key Experimental Conditions	Source
					1500 rpm, 100% load [4]	

Experimental Protocols for Emissions Testing

The data in the table above was generated using standardized engine testing protocols. The general workflow for such experiments is outlined below.



[Click to download full resolution via product page](#)

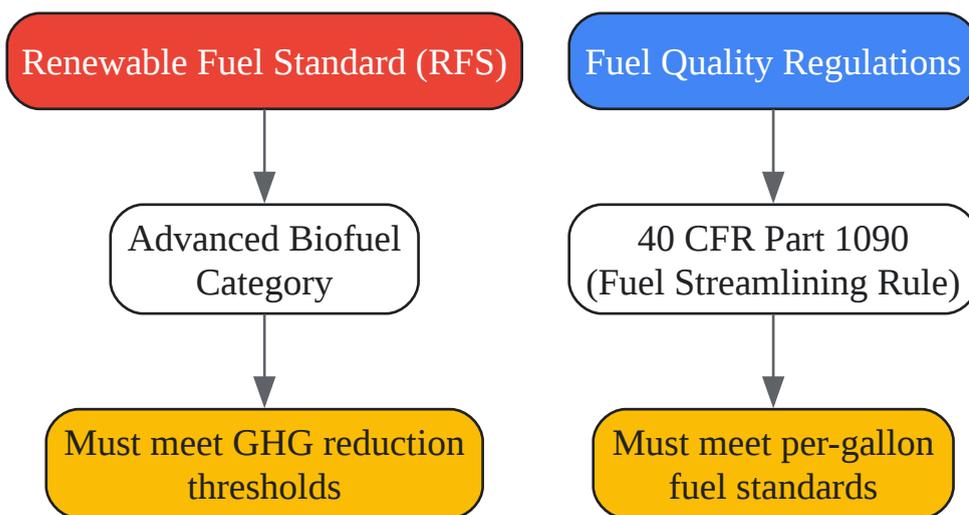
The key steps involve:

- **Fuel Blend Preparation:** Researchers create volumetric blends of **1-hexanol** with diesel, biodiesel, or alternative oils like waste plastic oil. Common blend ratios range from 10% to 50% **1-hexanol** [1] [2] [3].
- **Fuel Property Analysis:** The physicochemical properties of the blends are analyzed, noting that higher hexanol content typically reduces the cetane number and increases the heat of evaporation [3].
- **Engine Setup & Instrumentation:** Experiments are conducted on a compression ignition (diesel) engine, often a single-cylinder, common-rail direct injection (CRDI) type. The engine is coupled with an eddy current dynamometer for load control [1] [4]. Key instruments include:
 - **Pressure Transducer:** Mounted in the cylinder head to record combustion pressure.

- **NOx Analyzer:** Chemiluminescence type.
- **HC Analyzer:** Flame ionization detector (FID).
- **CO Analyzer:** Non-dispersive infrared (NDIR).
- **Smoke Meter:** To measure smoke opacity.
- **Steady-State Testing:** The engine is run at a constant speed under various loads. Data is recorded once the engine stabilizes.
- **Data Acquisition & Analysis:** Combustion and emission data are acquired over hundreds of engine cycles for accuracy. Cylinder pressure data is used to calculate the heat release rate, a critical indicator of combustion quality [1].

Regulatory Compliance Considerations

For a fuel or fuel additive to be legally sold in the U.S. market, it must comply with regulations, primarily the EPA's **Renewable Fuel Standard (RFS)** and **Fuel Quality** controls.



[Click to download full resolution via product page](#)

- **Renewable Fuel Standard (RFS):** This program sets annual volume requirements for renewable fuels. **1-Hexanol**, if produced from renewable biomass, could potentially qualify as an **advanced biofuel** under the RFS, as it is not derived from corn starch [5]. This category requires the fuel to achieve a minimum lifecycle greenhouse gas reduction compared to the petroleum fuel it replaces.
- **Fuel Quality Controls:** The **Fuels Regulatory Streamlining Rule** (40 CFR Part 1090) consolidates federal fuel quality standards [6]. Key compliance points include:
 - **Per-Gallon Standards:** Every gallon of the finished fuel blend must meet all applicable standards for parameters like sulfur content [6].

- **Sampling and Testing:** Regulated parties must demonstrate compliance through rigorous sampling and testing methods as specified in the regulations [6].
- **The "Reasonable Basis" for Aftermarket Products:** The EPA expects manufacturers to have a "reasonable basis" (e.g., emissions testing data) to show their products do not adversely impact emissions. Third-party certification programs can help demonstrate this [7].

Interpretation of Findings and Research Gaps

- **Emission Trade-offs:** The primary benefit of **1-hexanol** is its **significant reduction in NOx and smoke emissions**, attributed to its oxygen content and cooling effect from high latent heat of evaporation [1] [2]. The trade-off is often a **rise in HC and CO emissions**, especially at low engine loads, due to its lower cetane number leading to incomplete combustion [1] [3].
- **Synergy with EGR:** Using Exhaust Gas Recirculation (EGR) with **1-hexanol** blends can further reduce NOx emissions, as both strategies lower combustion temperatures [1].
- **Current Gaps:** Much of the existing research focuses on combustion and emissions in a laboratory setting. There is a need for more public studies directly addressing the **lifecycle greenhouse gas analysis** and long-term durability impacts, which are critical for full regulatory approval under the RFS.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Influence of 1 - Hexanol /Waste Plastic Oil Blends on Combustion... [pmc.ncbi.nlm.nih.gov]
2. Experimental evaluation of the performance and emissions ... [sciencedirect.com]
3. Impact of 1-Hexanol/diesel blends on combustion ... [ui.adsabs.harvard.edu]
4. Influence of Moringa oleifera biodiesel–diesel– hexanol and... [pubs.rsc.org]
5. Final Renewable Fuels Standards Rule for 2023, 2024 ... [epa.gov]
6. Fuels Regulatory Streamlining Sampling and Testing ... [federalregister.gov]
7. Keeping Up With the Trump EPA: September 2025 Update [sema.org]

To cite this document: Smolecule. [1-hexanol blend emissions regulatory compliance]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1490533#1-hexanol-blend-emissions-regulatory-compliance>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com